

# Comparative Efficacy of Dimethenamid vs. S-metolachlor on Waterhemp (*Amaranthus tuberculatus*)

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## Compound of Interest

Compound Name: *Dimethenamid*

Cat. No.: *B1670659*

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A Technical Guide for Researchers and Weed Management Professionals

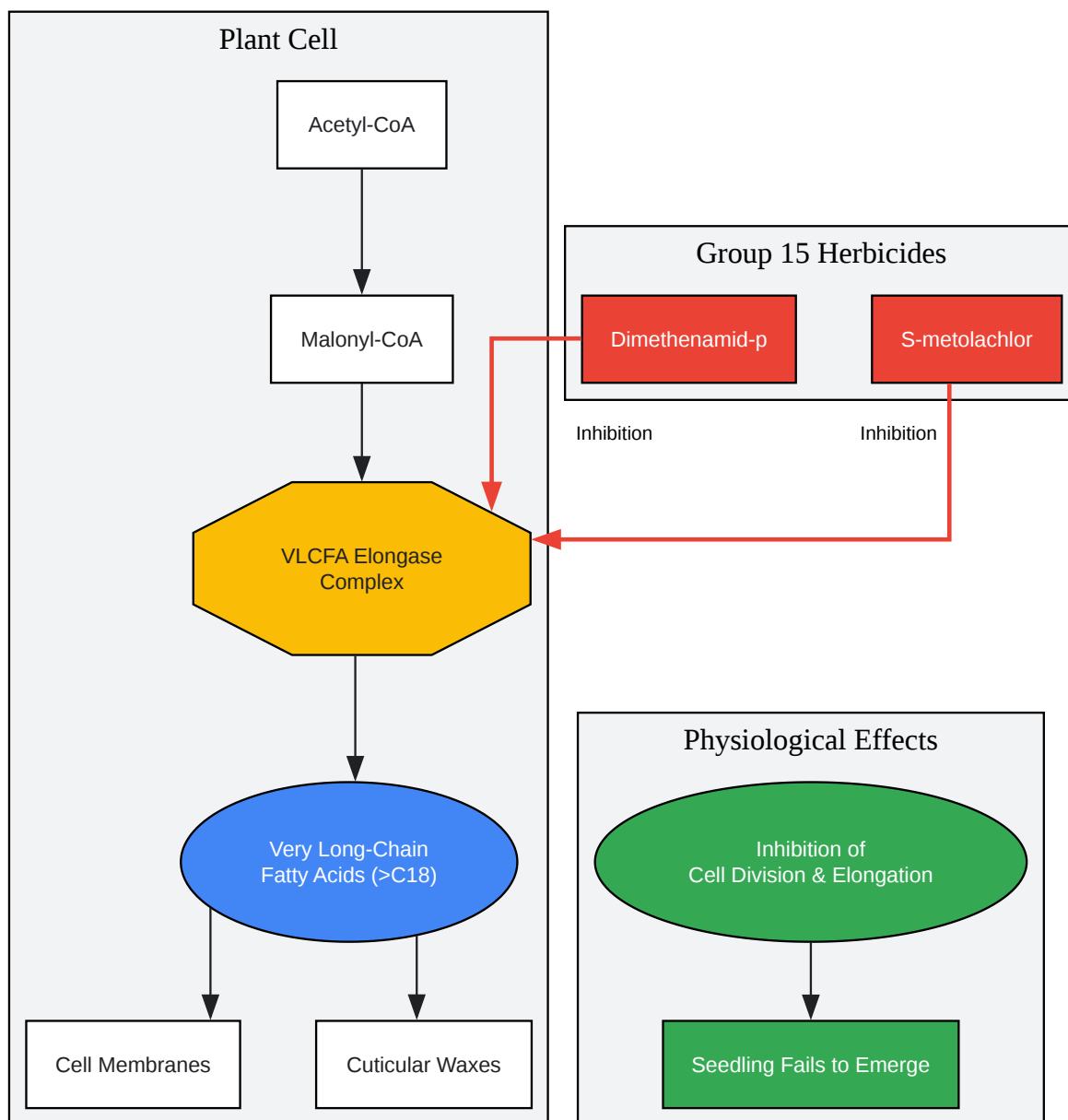
This guide provides a comprehensive comparison of the efficacy of two prominent Group 15 herbicides, **Dimethenamid-p** and S-metolachlor, for the control of waterhemp (*Amaranthus tuberculatus*), a problematic weed in many agricultural systems. This document synthesizes data from multiple research studies to offer an objective analysis of their performance, supported by experimental data and detailed methodologies.

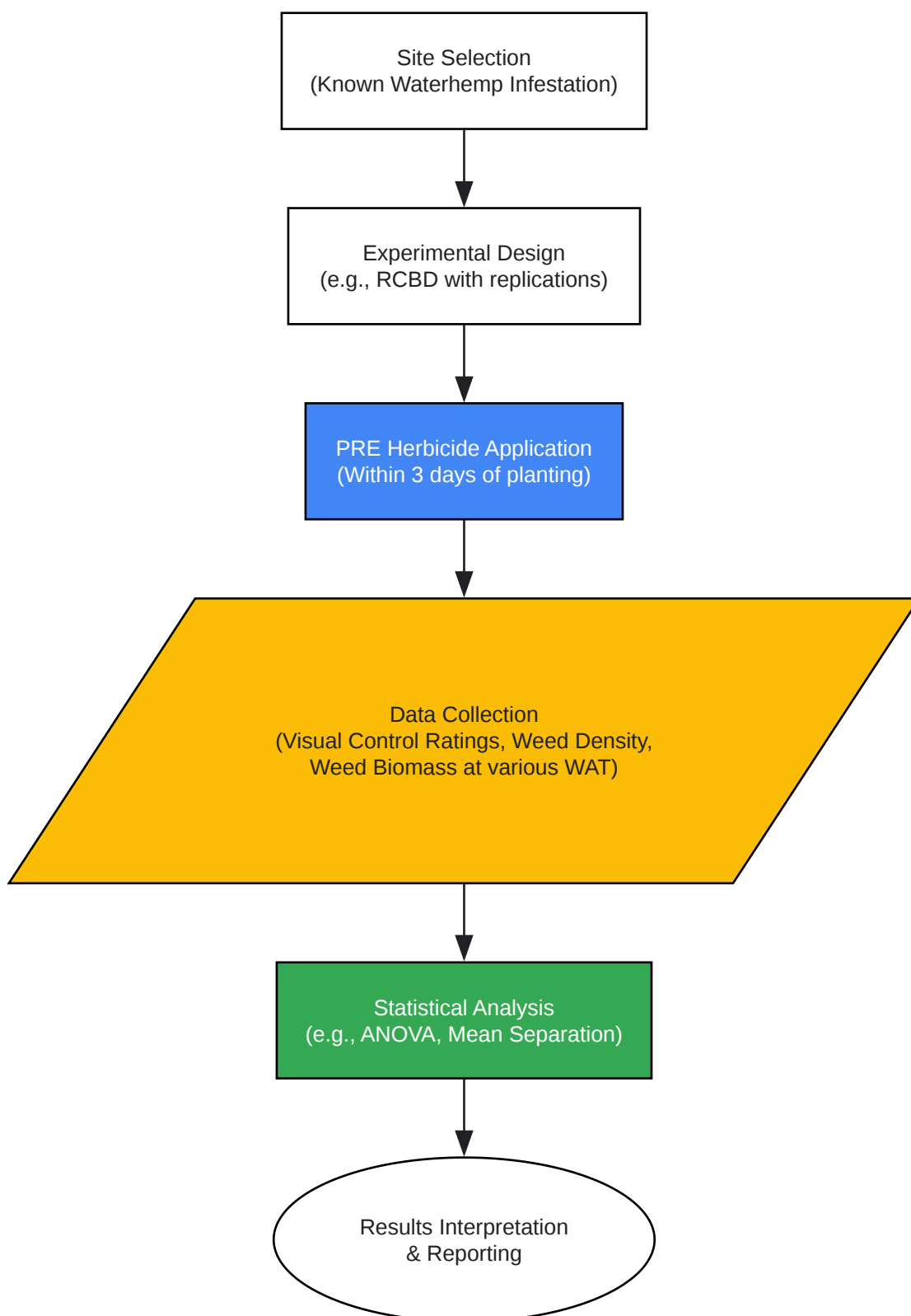
## Introduction

Waterhemp is a dioecious summer annual broadleaf weed known for its rapid growth, prolific seed production, and propensity to evolve resistance to multiple herbicide modes of action.[1] [2] Effective management of waterhemp often relies on a multi-tactic approach, including the use of pre-emergence residual herbicides. **Dimethenamid-p** and S-metolachlor are both chloroacetamide herbicides belonging to the Herbicide Resistance Action Committee (HRAC) Group 15.[3][4] They function as very long-chain fatty acid (VLCFA) synthesis inhibitors, disrupting cell division and elongation in emerging weed seedlings.[3] This guide focuses on the comparative performance of these two active ingredients in controlling waterhemp.

## Mode of Action

Both **Dimethenamid-p** and S-metolachlor share the same primary mode of action. They are absorbed by the shoots and roots of germinating weeds and inhibit the VLCFA elongase enzyme complex. This inhibition prevents the formation of VLCFAs, which are crucial components of cell membranes, cuticular waxes, and lipids. The disruption of VLCFA synthesis ultimately leads to a cessation of cell division and growth, preventing the weed from emerging from the soil.





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